

solubility of ethyl nitrate in water and organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl nitrate*

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Solubility of Ethyl Nitrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ethyl nitrate** in water and various organic solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work.

Quantitative Solubility Data

The solubility of **ethyl nitrate** is a critical parameter in its handling, application, and environmental fate. Below are tabulated data summarizing its solubility in aqueous and organic media.

Table 1: Solubility of **Ethyl Nitrate** in Water

Temperature (°C)	Solubility (g/100 mL)	Henry's Law Constant (HScp) (M atm ⁻¹)	Citation
55	1.3	-	[1][2][3]
4.9	-	4.88 ± 0.13	[4][5]
20.0	-	2.03 ± 0.06	[4][5]

Note: Several sources describe **ethyl nitrate** as "insoluble in water" at ambient temperature, which suggests limited solubility.^{[1][2][3][6][7][8]} The Henry's Law constants indicate that **ethyl nitrate** is expected to volatilize from water surfaces.^{[1][8]}

Table 2: Solubility and Miscibility of **Ethyl Nitrate** in Organic Solvents

Solvent	Solubility/Miscibility	Citation
Ethanol	Miscible	[2][3][6][8][9]
Diethyl Ether	Miscible	[1][2][3][6][9]
n-Octanol	The octanol-water partition coefficient (Kow) was calculated from Henry's law constants, but specific solubility data is not provided.	[4][5]
Alcohol (general)	Soluble	[1][7]

Experimental Protocols

Detailed experimental methodologies are crucial for reproducing and verifying solubility data. The following section outlines a key protocol for determining the Henry's Law constant of **ethyl nitrate**.

Determination of Henry's Law Constant

A recent study by Easterbrook et al. (2024) provides a detailed method for measuring the Henry's law solubility constants of **ethyl nitrate**.^{[4][5]}

Objective: To determine the temperature- and salinity-dependent Henry's law solubility constants for **ethyl nitrate** in various solvents.

Apparatus:

- Jacketed bubble column apparatus with temperature control.
- Gas chromatograph (GC) for monitoring gas-phase concentrations.

- Diffusion source for generating **ethyl nitrate**-containing gas streams.

Procedure:

- A known volume of the solvent (deionized water, synthetic sea salt solution, or n-octanol) is placed in the jacketed bubble column.
- The temperature of the solvent is controlled by circulating a fluid through the jacket.
- A gas stream containing a stable concentration of **ethyl nitrate**, generated from a diffusion source, is bubbled through the solvent.
- The concentration of **ethyl nitrate** in the gas phase at the inlet and outlet of the bubble column is monitored over time using a gas chromatograph.
- The system is allowed to reach a gas-liquid equilibrium.
- The Henry's law constant (H) is calculated from the change in the gas-phase concentration of **ethyl nitrate** over time, the gas flow rate, and the volume of the liquid.
- The temperature dependence of the Henry's law solubility is determined by performing measurements at different temperatures and creating a van't Hoff plot.

Data Analysis: The relationship for gas-liquid equilibration and the temperature dependence of Henry's law solubility are used to determine the relevant constants.^[4] The octanol-water partition coefficient (K_{ow}) can be calculated from the determined Henry's law constants in water and n-octanol.^{[4][5]}

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates a general experimental workflow for determining the solubility of a compound like **ethyl nitrate** in a given solvent.



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Caption: General workflow for determining the solubility of a compound.

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- To cite this document: BenchChem. [solubility of ethyl nitrate in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199976#solubility-of-ethyl-nitrate-in-water-and-organic-solvents]

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